

HPLC method for quantification of shikimate-3-phosphate

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Compound of Interest

Compound Name: *Shikimate-3-phosphate trisodium salt*

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An Application Note and Protocol for the Quantification of Shikimate-3-Phosphate by Ion-Pair Reversed-Phase HPLC

Authored by: A Senior Application Scientist

Abstract

Shikimate-3-phosphate (S3P) is a pivotal intermediate in the shikimate pathway, a metabolic route essential for the biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants, bacteria, fungi, and parasites.[1][2][3] The pathway's absence in animals makes its enzymes attractive targets for herbicides, such as glyphosate, and novel antimicrobial agents.[1][4][5] Accurate quantification of S3P is therefore critical for research in metabolic engineering, herbicide development, and drug discovery. This application note presents a robust, validated ion-pair reversed-phase high-performance liquid chromatography (RP-HPLC) method for the reliable quantification of S3P. The protocol addresses the analytical challenges posed by S3P's high polarity and lack of a strong native chromophore by utilizing a tetraalkylammonium salt as an ion-pairing reagent to enhance retention on a C18 stationary phase, coupled with UV detection at a low wavelength. This document provides a detailed protocol, method validation according to ICH guidelines, and troubleshooting advice for researchers, scientists, and drug development professionals.

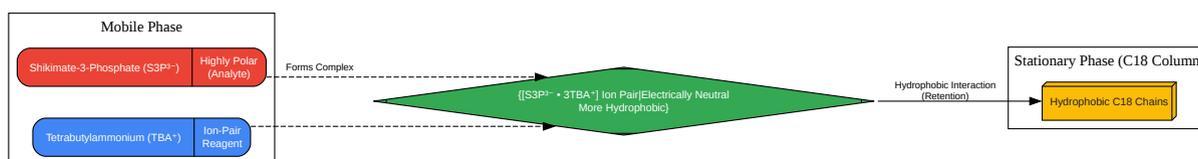
Introduction: The Analytical Challenge

The quantification of shikimate-3-phosphate presents a significant analytical challenge due to its inherent physicochemical properties. As a highly polar, phosphorylated anion, S3P exhibits minimal retention on conventional reversed-phase HPLC columns, which separate molecules based on hydrophobicity.[6] Furthermore, its molecular structure lacks a significant chromophore, complicating detection by UV-Vis spectrophotometry and necessitating either derivatization or detection at low wavelengths (e.g., 200-220 nm), where specificity can be compromised by interfering compounds.[7]

To overcome these hurdles, this method employs Ion-Pair Reversed-Phase Chromatography (IP-RP-HPLC). This technique introduces an ion-pairing reagent into the mobile phase, which forms a neutral, more hydrophobic complex with the analyte, thereby enabling its retention and separation on a standard C18 column.

Principle of Ion-Pair Chromatography for S3P Analysis

The core of this method is the formation of a neutral ion pair between the negatively charged phosphate moiety of S3P and a positively charged ion-pairing reagent, such as a quaternary ammonium salt (e.g., tetrabutylammonium). The reagent contains a charged head that interacts with the analyte and a hydrophobic alkyl tail that interacts with the C18 stationary phase. This dynamic association effectively increases the hydrophobicity of S3P, leading to improved retention and resolution. The choice of pH is critical to ensure that S3P remains in its ionized state.[6][7][8]



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Figure 1: Mechanism of Ion-Pair Chromatography for S3P Retention.

Detailed Application Protocol

This protocol provides a comprehensive methodology for the quantification of S3P from sample extraction to data analysis.

Materials and Reagents

- Shikimate-3-Phosphate Standard: **Shikimate-3-Phosphate Trisodium Salt** or Lithium Salt ($\geq 95\%$ purity).[4] Store at -20°C .
- Ion-Pair Reagent: Tetrabutylammonium Hydroxide (TBAOH), 1.0 M aqueous solution.
- Solvents: Acetonitrile (ACN), HPLC or LC-MS grade.
- Buffers: Monobasic and Dibasic Sodium Phosphate for buffer preparation.
- Acid: Orthophosphoric Acid, analytical grade.
- Water: Deionized water, 18.2 M Ω ·cm resistivity or higher.
- Sample Preparation: 0.22 μm syringe filters (e.g., PVDF or nylon).

Instrumentation and Chromatographic Conditions

- HPLC System: A system equipped with a binary pump, degasser, autosampler with temperature control (set to 4°C), column compartment with temperature control, and a UV-Vis or Photodiode Array (PDA) detector.
- Data Acquisition: Chromatography data station (CDS) software.

Table 1: HPLC Method Parameters

Parameter	Condition
Column	C18 Reversed-Phase, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	10 mM Sodium Phosphate, 5 mM TBAOH, pH adjusted to 6.8 with H ₃ PO ₄
Mobile Phase B	Acetonitrile (ACN)
Gradient Program	0-2 min: 5% B; 2-12 min: 5% to 30% B; 12-15 min: 30% B; 15-16 min: 30% to 5% B; 16-25 min: 5% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detection	UV at 215 nm
Run Time	25 minutes

Causality Note: The pH of 6.8 is chosen to ensure the phosphate group of S3P is fully deprotonated (negatively charged) for efficient ion pairing, while remaining within the stable operating range for silica-based C18 columns. The gradient elution allows for the separation of S3P from early-eluting polar components and later-eluting hydrophobic impurities.

Preparation of Standards and Samples

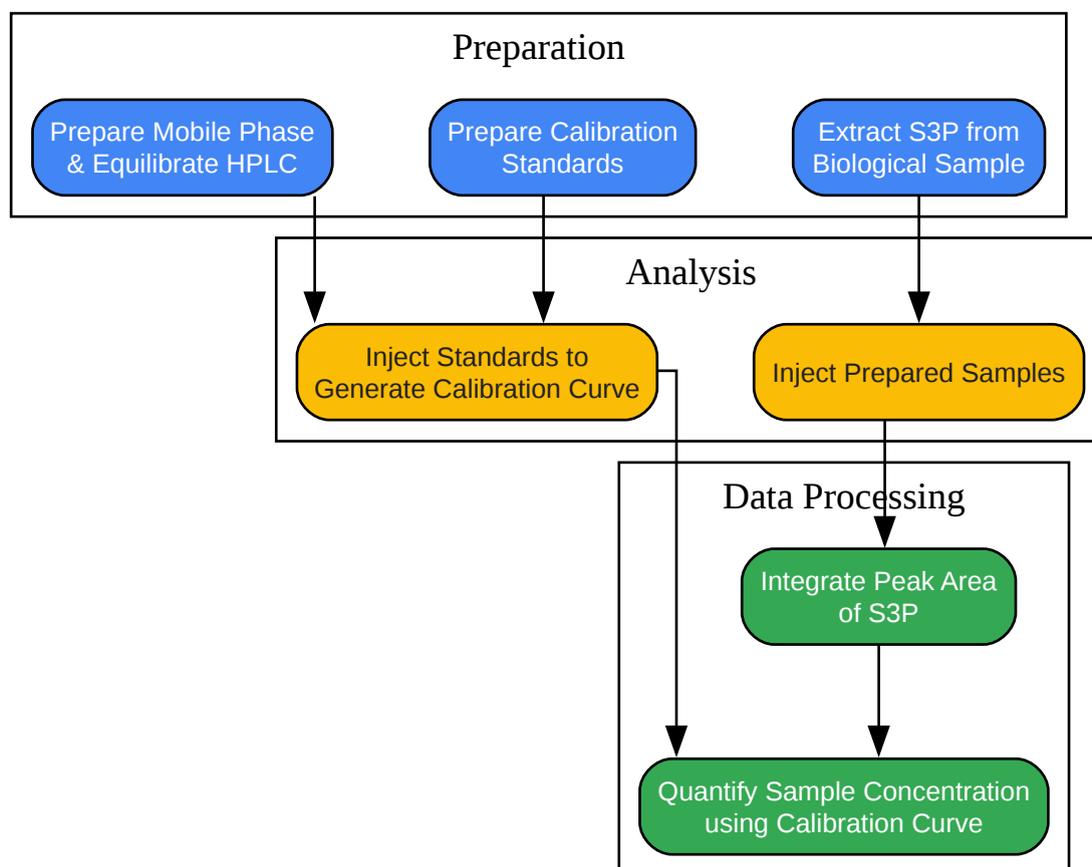
Standard Preparation:

- Primary Stock (1 mg/mL): Accurately weigh 10 mg of S3P standard and dissolve in 10 mL of deionized water. Store at -20°C in small aliquots.
- Working Stock (100 µg/mL): Dilute 1 mL of the primary stock to 10 mL with deionized water.
- Calibration Standards: Perform serial dilutions of the working stock with deionized water to prepare calibration standards ranging from 0.5 µg/mL to 50 µg/mL.

Sample Preparation (General Protocol for Plant or Bacterial Extracts):

- Extraction: Homogenize ~100 mg of tissue or cell pellet in 1 mL of ice-cold 10% trichloroacetic acid (TCA) or 0.5 M perchloric acid to precipitate proteins and extract metabolites.
- Incubation & Centrifugation: Incubate on ice for 30 minutes. Centrifuge at $>13,000 \times g$ for 15 minutes at 4°C.
- Neutralization (if using acid): Carefully transfer the supernatant to a new tube and neutralize with a solution like 1 M KOH. The formation of a $KClO_4$ precipitate may occur, which should be removed by a second centrifugation step.
- Filtration: Filter the final supernatant through a 0.22 μm syringe filter into an HPLC vial.

Experimental Workflow Diagram



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Figure 2: General workflow for the quantification of S3P.

Method Validation

The analytical method was validated according to the International Council for Harmonisation (ICH) Q2(R2) guidelines to ensure its suitability for the intended purpose.[9][10][11] The validation demonstrates the method's specificity, linearity, accuracy, precision, and sensitivity.

Table 2: Summary of Method Validation Parameters

Parameter	Acceptance Criteria	Result
Specificity	No interference at S3P retention time	Peak pure; No interference from matrix components
Linearity & Range	$R^2 \geq 0.999$	$R^2 = 0.9995$ over 0.5 - 50 $\mu\text{g/mL}$
Accuracy (% Recovery)	98.0% - 102.0%	99.2% - 101.5%
Precision (%RSD)	Repeatability (Intra-day): $\leq 2\%$	0.85%
Intermediate (Inter-day): $\leq 3\%$	1.42%	
Limit of Detection (LOD)	$S/N \geq 3$	0.15 $\mu\text{g/mL}$
Limit of Quantitation (LOQ)	$S/N \geq 10$	0.5 $\mu\text{g/mL}$
Robustness	$\%RSD \leq 5\%$ for minor changes	Method is robust to ± 0.2 pH and $\pm 2\%$ ACN changes

Note: The results presented are typical performance data and should be verified by the end-user.

Advanced Detection: LC-MS/MS

For applications requiring higher sensitivity and specificity, such as analyzing complex biological matrices or trace amounts of S3P, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the preferred method.[12][13][14]

- Principle: LC-MS/MS couples the separation power of HPLC with the mass analysis capabilities of a triple quadrupole mass spectrometer. It provides definitive identification and quantification based on the specific mass-to-charge ratio (m/z) of the parent ion and its characteristic fragment ions.
- Methodology:
 - Chromatography: A similar ion-pair method can be used, but volatile ion-pair reagents like N,N-dimethylhexylamine are often preferred for MS compatibility. Alternatively, Hydrophilic Interaction Liquid Chromatography (HILIC) is an excellent choice for retaining polar analytes like S3P without ion-pairing reagents.
 - Ionization: Electrospray Ionization (ESI) in negative mode is ideal for detecting the deprotonated S3P molecule $[M-H]^-$.
 - Detection: Multiple Reaction Monitoring (MRM) is used for quantification. A specific precursor ion (e.g., m/z 253.0) is selected and fragmented, and a specific product ion is monitored. This highly selective process minimizes matrix interference.

Troubleshooting Guide

Issue	Potential Cause(s)	Suggested Solution(s)
Poor S3P Retention	Incorrect mobile phase pH; Insufficient ion-pair reagent; Column degradation.	Verify mobile phase pH is ~6.8. Ensure correct concentration of TBAOH. Replace column if backpressure is high or peak shape is poor.
Peak Tailing	Secondary interactions with column silica; Column overloading.	Ensure pH is correct. Check for column contamination. Inject a lower concentration of the sample.
Baseline Noise/Drift	Impure reagents; Insufficient column equilibration; Detector lamp issue.	Use high-purity reagents and HPLC-grade solvents. ^[6] Extend equilibration time. Check detector lamp status.
Irreproducible Results	Inconsistent sample preparation; Autosampler issues; Fluctuating column temperature.	Standardize the sample preparation protocol. Check autosampler for air bubbles. Ensure stable column temperature.

Conclusion

This application note details a validated, robust, and reliable ion-pair RP-HPLC method for the quantification of shikimate-3-phosphate. The protocol is suitable for a wide range of applications, from assessing herbicide efficacy to conducting metabolic flux analysis in engineered microorganisms. By explaining the causality behind key experimental choices and providing comprehensive validation data, this guide serves as an authoritative resource for scientists. For analyses demanding enhanced sensitivity, an LC-MS/MS approach is also outlined as a powerful alternative.

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